

Personal protective equipment for handling SR0987

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Compound of Interest

Compound Name: SR0987

Cat. No.: B15605726

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Essential Safety and Handling Guide for SR0987

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This document provides essential safety and logistical information for handling **SR0987** (CAS No: 303126-97-8), a T cell-specific ROR γ (ROR γ t) agonist. Given its classification as harmful if swallowed and very toxic to aquatic life, adherence to stringent safety protocols is critical to protect researchers and the environment. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Risk Assessment

SR0987 is a potent research compound with the following primary hazards:

- Acute Oral Toxicity: Harmful if swallowed.
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.

While a specific Occupational Exposure Limit (OEL) has not been established for **SR0987**, it is prudent to handle it as a potent compound. Potent compounds are pharmacologically active substances that can elicit health effects at low airborne levels. In the absence of a defined OEL, an Occupational Exposure Banding (OEB) approach is often used to categorize compounds and determine necessary handling controls. Based on its biological activity,

SR0987 should be handled with a high degree of containment, typically falling into OEB 3 or 4, requiring engineering controls and robust personal protective equipment.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure. The required level of PPE depends on the specific laboratory procedure and the quantity of the compound being handled.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid)	<ul style="list-style-type: none">• Full-face powered air-purifying respirator (PAPR) or a certified N95 respirator within a ventilated balance enclosure (VBE).• Disposable, solid-front gown with tight-fitting cuffs.• Double-gloving (e.g., nitrile gloves).• Disposable sleeves.• Safety glasses or goggles (if not using a full-face respirator).	<p>High risk of aerosolization and inhalation of potent powders.</p> <p>Full respiratory protection and containment are essential to prevent exposure. Double-gloving provides an extra barrier against contamination.</p>
Solution Preparation	<ul style="list-style-type: none">• Chemical fume hood or other certified ventilated enclosure.• Laboratory coat or disposable gown.• Safety glasses with side shields or chemical splash goggles.• Single pair of chemical-resistant gloves (e.g., nitrile).	<p>Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains.</p> <p>Engineering controls are the primary means of protection.</p>
In Vitro / In Vivo Dosing	<ul style="list-style-type: none">• Laboratory coat or disposable gown.• Safety glasses.• Appropriate gloves for the solvent and compound.	<p>Focus on preventing skin contact and eye exposure. The specific procedure will dictate the level of containment needed.</p>
General Laboratory Operations	<ul style="list-style-type: none">• Laboratory coat.• Safety glasses.• Gloves.	<p>Standard laboratory practice to protect against incidental contact.</p>

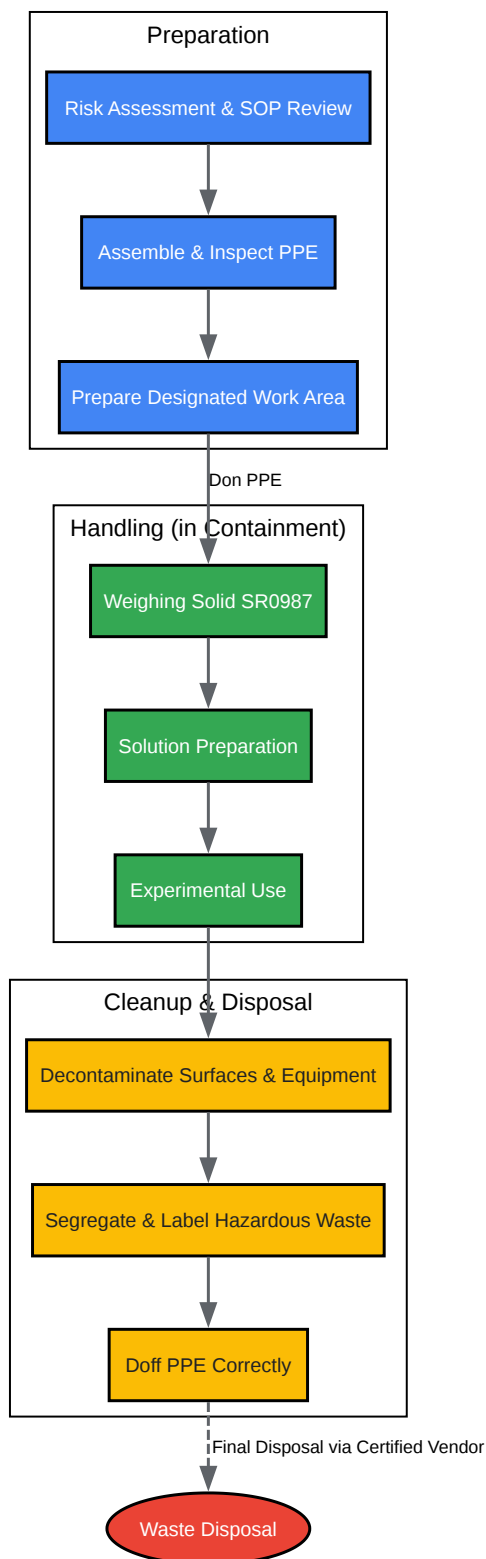
Personnel must be trained on the proper donning and doffing of all PPE to avoid self-contamination.

Operational and Experimental Protocols

A systematic approach to handling **SR0987** is essential for safety. The following workflow outlines key stages from receipt to disposal.

Experimental Workflow Diagram

Safe Handling Workflow for SR0987



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Caption: A logical workflow for the safe handling of potent compounds like **SR0987**.

Step-by-Step Handling Procedures

- Preparation:
 - Review the Safety Data Sheet (SDS) and this guide before beginning work.
 - Designate a specific area for handling **SR0987**, preferably within a chemical fume hood or a ventilated balance enclosure.
 - Assemble all necessary equipment, including PPE, spill kit, and waste containers, before handling the compound.
- Weighing the Compound:
 - Always weigh solid **SR0987** within a certified containment device (e.g., ventilated balance enclosure or glove box) to prevent the generation of airborne dust.
 - Use anti-static weigh boats or an anti-static gun to minimize scattering of the powder.[\[1\]](#)
 - Use disposable spatulas and weigh boats and dispose of them as hazardous waste immediately after use.[\[1\]](#)
 - The "tare method" is recommended: place a lidded container on the balance, tare it, add the powder inside a fume hood, close the lid, and then re-weigh the container.[\[1\]](#)
- Solution Preparation:
 - All solution preparations must be performed in a chemical fume hood.
 - Add the solvent to the solid compound slowly to prevent splashing.
 - Ensure the container is appropriately labeled with the compound name, concentration, solvent, and hazard symbols.
- Spill Management:
 - In case of a small spill, carefully absorb the material with an inert absorbent material (e.g., vermiculite, sand).

- Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with an appropriate solvent (e.g., ethanol, isopropanol), followed by soap and water.
- For large spills, evacuate the area and contact the institutional safety office immediately.

Disposal Plan

Due to its high toxicity to aquatic life and its halogenated chemical structure, **SR0987** and associated waste must be disposed of as hazardous waste. Under no circumstances should this compound or its solutions be poured down the drain.^[2]^[3]

Waste Stream	Disposal Procedure
Solid SR0987 & Contaminated Disposables	<ul style="list-style-type: none">• Collect in a clearly labeled, sealed hazardous waste container.• Label should include "Hazardous Waste," "Toxic to Aquatic Life," and the chemical name.• Store in a designated, secure area away from drains.
Aqueous & Organic Solutions	<ul style="list-style-type: none">• Collect all liquid waste containing SR0987 in a sealed, leak-proof container labeled for halogenated waste.^[2]• Do not mix with non-halogenated waste streams.^[2]• Ensure the container is clearly labeled with all chemical constituents and their approximate concentrations.
Contaminated PPE	<ul style="list-style-type: none">• Carefully doff PPE to avoid self-contamination.• Place all disposable PPE (gloves, gown, sleeves) in a sealed bag or container labeled as hazardous waste.

All waste must be collected and disposed of through a certified hazardous waste management service, typically via high-temperature incineration.^[4] Always follow institutional and local regulations for hazardous waste disposal.

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